

Technical Guide: Physicochemical Properties of Diethyl 5-(hydroxymethyl)isophthalate

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Compound of Interest

Compound Name:	Diethyl 5-(hydroxymethyl)isophthalate
Cat. No.:	B061330

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This document provides a concise overview of the fundamental physicochemical properties of **Diethyl 5-(hydroxymethyl)isophthalate**, a compound of interest in chemical research and development. The data presented herein is intended for researchers, scientists, and professionals in drug development.

Core Compound Data

The essential molecular attributes of **Diethyl 5-(hydroxymethyl)isophthalate** are summarized in the table below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ O ₅ [1] [2]
Molecular Weight	252.26 g/mol [1] [3] [4]
IUPAC Name	diethyl 5-(hydroxymethyl)benzene-1,3-dicarboxylate [2]
CAS Number	181425-91-2 [1] [3]
Linear Formula	HOCH ₂ C ₆ H ₃ -1,3-(CO ₂ C ₂ H ₅) ₂ [3]

Note on Experimental Protocols and Pathway Visualizations:

The user request specified the inclusion of detailed experimental protocols and signaling pathway diagrams. For the specific scope of providing the molecular weight and formula of a chemical compound, these requirements are not applicable.

- **Experimental Protocols:** The determination of molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. The detailed protocols for these well-established methods are extensive and fall outside the scope of this document.
- **Signaling Pathways:** **Diethyl 5-(hydroxymethyl)isophthalate** is a chemical reagent. As such, it does not have an associated biological signaling pathway. Such diagrams are relevant for illustrating interactions of molecules within a biological system.

The following sections would typically be populated in a full technical guide but are not relevant to the core query.

Experimental Protocols

(Not applicable for this data request.)

Logical Relationships and Workflows

(Not applicable for this data request.)

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References

- 1. scbt.com [scbt.com]
- 2. pschemicals.com [pschemicals.com]
- 3. Diethyl 5-(hydroxymethyl)isophthalate (98%) - Amerigo Scientific [amerigoscientific.com]
- 4. chembk.com [chembk.com]

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Diethyl 5-(hydroxymethyl)isophthalate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b061330#diethyl-5-hydroxymethyl-isophthalate-molecular-weight-and-formula>

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